

Drop-in replacement potential of HCFO-1224yd(Z) for HFC-245fa

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Compound of Interest

Compound Name: *1-Chloro-2,3,3,3-tetrafluoropropane*

CAS No.: *151771-09-4*

Cat. No.: *B8518200*

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Application Note & Technical Guide

Topic: Evaluating HCFO-1224yd(Z) as a Low-GWP Drop-in Replacement for HFC-245fa in High-Performance Applications

Abstract

This document provides a comprehensive technical guide for researchers, engineers, and product development professionals on the potential of (Z)-1-chloro-2,3,3,3-tetrafluoropropene (HCFO-1224yd(Z)) as a drop-in replacement for 1,1,1,3,3-pentafluoropropane (HFC-245fa). For decades, HFC-245fa has been a cornerstone working fluid in applications such as Organic Rankine Cycles (ORC) for waste heat recovery, high-temperature heat pumps, and as a blowing agent for polyurethane foams.[1][2][3][4][5][6][7] However, its high Global Warming Potential (GWP) necessitates a transition to more environmentally sustainable alternatives.[4][8] HCFO-1224yd(Z), a hydrochlorofluoroolefin (HCFO), has emerged as a leading candidate due to its ultra-low GWP, non-flammability, and thermodynamic properties closely matching those of HFC-245fa.[9][10][11] This guide synthesizes key data, presents a comparative

analysis, and provides detailed protocols for validating its performance and compatibility as a direct replacement.

Introduction: The Imperative for a HFC-245fa Successor

HFC-245fa established itself as a versatile and efficient fluid, valued for its thermodynamic characteristics, non-flammability, and material compatibility.^{[1][5][7]} It is widely used as a refrigerant in centrifugal chillers and industrial air conditioning, a working medium for generating power from low-temperature heat sources in ORC systems, and as a blowing agent for creating high-performance rigid foam insulation.^{[2][3][6][7]}

The primary driver for its replacement is environmental regulation aimed at curbing greenhouse gas emissions. HFC-245fa possesses a Global Warming Potential (GWP) of approximately 858 to 1030 over a 100-year horizon, a value that is orders of magnitude higher than next-generation alternatives.^{[1][8][12][13]} As global protocols phase down high-GWP HFCs, the industry requires a replacement that not only meets environmental mandates but also minimizes the need for costly equipment redesign.

HCFO-1224yd(Z) (commercially known as AMOLEA™ 1224yd) is a next-generation fluid designed specifically for this purpose.^{[9][11]} Its key advantage is an exceptionally low GWP of less than 1, coupled with a zero Ozone Depletion Potential (ODP).^{[9][10][14]} Its physical properties, such as boiling point and vapor pressure, are remarkably similar to HFC-245fa, making it a prime candidate for "drop-in" or "near drop-in" replacement.^{[10][15]} This note will explore the scientific basis for this potential.

Comparative Analysis: Physicochemical & Environmental Properties

A direct comparison of fundamental properties is the first step in evaluating a drop-in replacement. The similarities in boiling point and critical temperature suggest that HCFO-1224yd(Z) can operate effectively within the same temperature and pressure envelopes as HFC-245fa. The most profound difference lies in the environmental impact metrics.

Property	HCFO-1224yd(Z)	HFC-245fa
Chemical Name	(Z)-1-Chloro-2,3,3,3-tetrafluoropropene	1,1,1,3,3-Pentafluoropropane
Molecular Formula	(Z)-CF ₃ -CF=CHCl	CF ₃ CH ₂ CHF ₂
Molecular Weight (g/mol)	148.5	134.05
Normal Boiling Point (°C)	14 - 15	15.1 - 15.3
Critical Temperature (°C)	155.5 - 156	153.9
Critical Pressure (MPa)	3.33 - 3.34	3.65
Global Warming Potential (100-yr)	< 1 (typically ~0.88)[9][16][17][18]	858 - 1030[1][8][13]
Ozone Depletion Potential (ODP)	~0.00023 (Essentially Zero)[9][16][17][19]	0[1][2][4][8]
Atmospheric Lifetime	~20-21 days[16][17][19]	7.2 years[4][8]
ASHRAE Safety Classification	A1 (Non-flammable, Low Toxicity)[10][18]	A1/B1 (Non-flammable, Low Toxicity)[7][20]

Data compiled from multiple sources.[1][4][6][8][9][10][13][14][15][16][17][18][19][20][21]

The causality behind HCFO-1224yd(Z)'s low GWP and short atmospheric lifetime is the presence of a double bond in its molecular structure, which makes it more susceptible to degradation by natural atmospheric processes.[22]

Performance Evaluation in Key Applications

Organic Rankine Cycles (ORC) & High-Temperature Heat Pumps (HTHP)

In thermal energy recovery systems, the working fluid's performance is paramount. Experimental studies directly comparing HCFO-1224yd(Z) and HFC-245fa have yielded critical insights.

- **Power Output vs. Efficiency:** In some low-temperature ORC drop-in tests, HCFO-1224yd(Z) demonstrated a lower power output, ranging from 7.5% to 17.4% less than HFC-245fa.[22][23] However, this was often coupled with a higher net cycle efficiency (up to 7.7% greater) because HFC-245fa required a higher thermal input rate.[22][23][24] This suggests that while a system's maximum power might be slightly reduced, the efficiency of converting heat to electricity can be improved.
- **Coefficient of Performance (COP):** In HTHP applications, HCFO-1224yd(Z) has shown a comparable or even superior COP to HFC-245fa. One study noted that at a heat sink temperature of 110°C, the COP for HCFO-1224yd(Z) was 3.2, compared to 3.1 for HFC-245fa under identical conditions.[13] Another drop-in test reported a 12% higher COP.[18] This improved performance is attributed to factors like increased refrigerant mass flow rate and favorable viscosity and pressure ratios.[18]

Foam Blowing Agents

HFC-245fa has been a primary choice for a third-generation blowing agent in rigid polyurethane (PU) foam, replacing older CFC and HCFC compounds.[3][4] The transition to HCFO-1224yd(Z) in this sector is a critical step in reducing the environmental footprint of building and appliance insulation. HCFO-1224yd(Z) is designed for this application, offering a low-GWP solution without compromising the foam's insulating properties.[10][14]

Material and Lubricant Compatibility

A true drop-in replacement must be compatible with the existing materials of construction to avoid component failure. Both fluids exhibit good compatibility with most common metals and plastics.

Material	HCFO-1224yd(Z) Compatibility	HFC-245fa Compatibility
Metals	Good with steel, copper, aluminum, etc.[9][10]	Good with carbon steel, stainless steel, copper, brass. [1][12]
Plastics	Good with PVC, Polypropylene. Not suitable for use with acrylic resin.[25]	Good with Polyurethane, PVC, Polypropylene, Polyethylene. [1][21]
Elastomers	Impact is equivalent to HFC-245fa for common types.[25]	Good with Chloroprene, EPDM. Poor with Fluoro rubber, Nitrile rubber.[1]
Lubricants	Good miscibility with Polyolester (POE) and naphthenic oils.[10][25]	Compatible with Polyolester (POE) oils.[6]

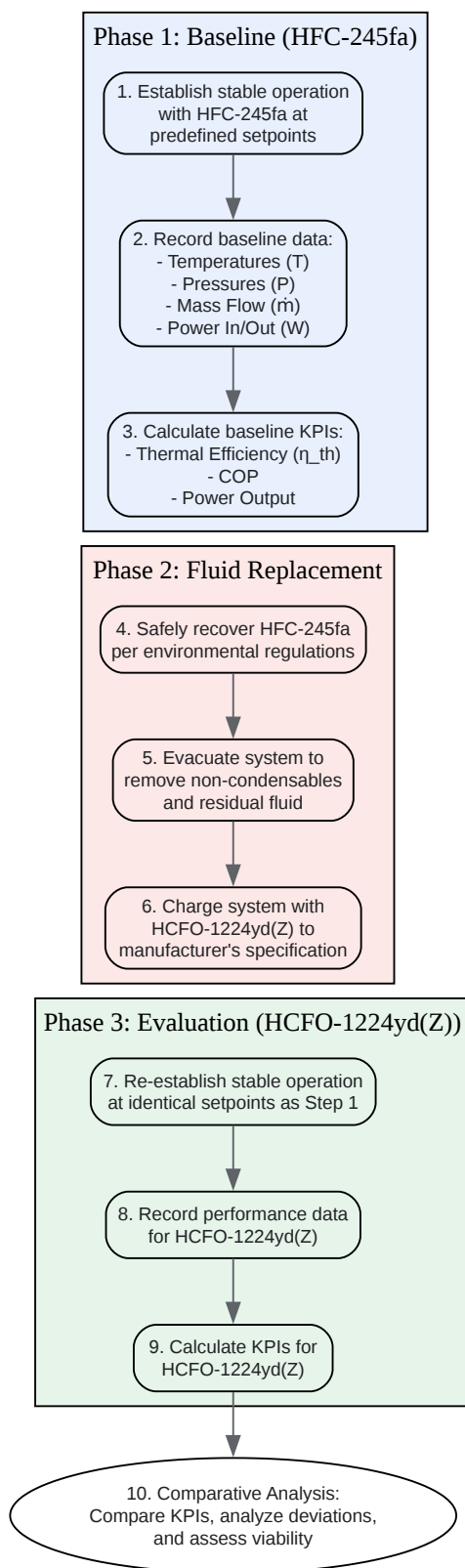
The key takeaway is that while compatibility is generally excellent and equivalent for both fluids, specific materials like acrylic resin show poor compatibility with HCFO-1224yd(Z) and must be avoided.[25] As always, system-specific validation is crucial.

Experimental Protocols for Drop-in Evaluation

The following protocols provide a framework for validating HCFO-1224yd(Z) in systems designed for HFC-245fa. These protocols are designed to be self-validating by first establishing a rigorous baseline with the incumbent fluid.

Protocol 1: Thermodynamic Performance Verification

Objective: To quantify the performance of HCFO-1224yd(Z) as a drop-in replacement for HFC-245fa in a closed-loop thermal system (ORC or heat pump) under identical operating conditions.



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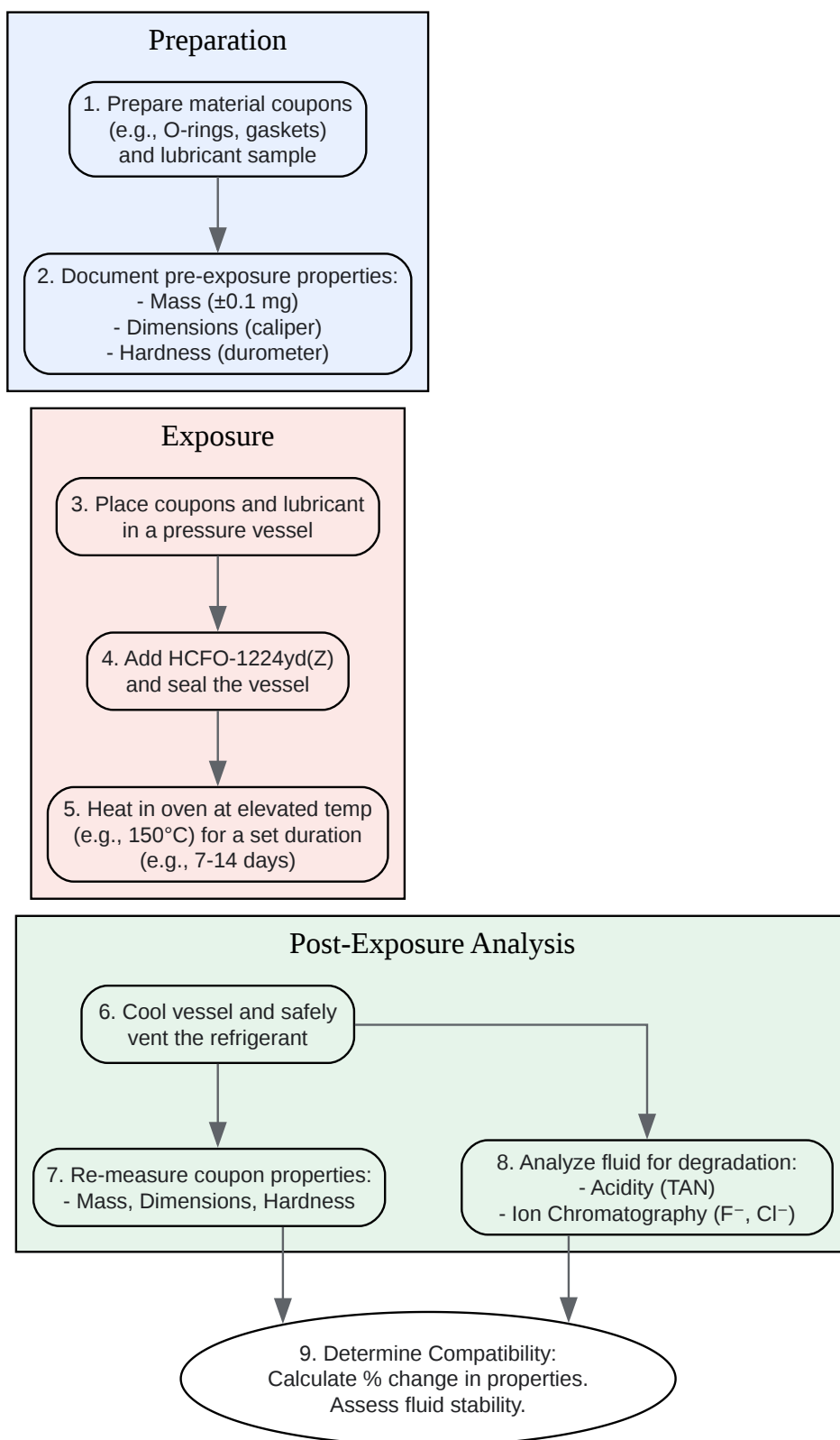
Caption: Workflow for Thermodynamic Drop-in Performance Testing.

Methodology:

- **Baseline Establishment:** Operate the existing HFC-245fa system at a series of defined, steady-state conditions (e.g., specific heat source/sink temperatures). Record all relevant pressures, temperatures, mass flow rates, and power consumption/generation data for at least 30 minutes per setpoint.
- **Fluid Exchange:** De-commission the system. Carefully recover the HFC-245fa charge using an appropriate recovery unit, adhering to all environmental and safety regulations.
- **System Preparation:** Pull a deep vacuum on the system (<500 microns) to remove all moisture and non-condensable gases.
- **Charging:** Charge the system with virgin HCFO-1224yd(Z). The charge size may need slight adjustment based on fluid density differences; consult manufacturer guidelines.
- **Performance Testing:** Re-run the exact same steady-state setpoints used in Step 1. Allow the system to stabilize at each point and record the full dataset.
- **Data Analysis:** Calculate key performance indicators (KPIs) such as thermal efficiency, COP, heating capacity, and power output for both fluids. Directly compare the results to determine the performance trade-offs of the drop-in replacement.

Protocol 2: Static Material Compatibility Assessment

Objective: To assess the compatibility of HCFO-1224yd(Z) with common system elastomers and plastics under accelerated aging conditions.



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Caption: Workflow for Static Material Compatibility Testing.

Methodology:

- **Sample Preparation:** Prepare coupons of the materials to be tested (e.g., specific grades of elastomers and plastics used in the system). Accurately measure and record their initial mass, dimensions (length, thickness), and hardness (Shore durometer).
- **Loading:** Place the coupons into a high-pressure stainless steel vessel (e.g., a Swagelok cylinder). If a lubricant is used in the system, add a small amount to the vessel.
- **Charging & Exposure:** Evacuate the vessel, then charge it with HCFO-1224yd(Z) to a pressure corresponding to its saturation pressure at the test temperature. Place the vessel in a laboratory oven set to an elevated temperature (e.g., 120-150°C) for an accelerated aging period (e.g., 7 to 14 days).
- **Post-Exposure Analysis (Materials):** After the exposure period, cool the vessel, safely recover the fluid, and remove the coupons. Re-measure the mass, dimensions, and hardness. Calculate the percentage change in each property. Significant changes (>15-20% in swell or >5-10 points in hardness) may indicate incompatibility.
- **Post-Exposure Analysis (Fluid):** Analyze the recovered fluid for signs of breakdown. Measure the Total Acid Number (TAN) and use ion chromatography to detect the presence of fluoride (F⁻) and chloride (Cl⁻) ions, which are indicators of chemical degradation.

Safety, Handling, and Environmental Considerations

- **Safety Profile:** Both HFC-245fa and HCFO-1224yd(Z) are classified as non-flammable and having low toxicity (ASHRAE A1).[7][10][18] However, as with all refrigerants, they are heavier than air and can displace oxygen in confined spaces, posing an asphyxiation risk. [26][27]
- **Handling:** Standard refrigerant handling procedures should be followed. Use in well-ventilated areas is essential.[26][28] Personal Protective Equipment (PPE), including safety glasses and gloves, is required.[27]
- **Thermal Decomposition:** At high temperatures, such as those from open flames or electric heaters, both fluids can decompose into hazardous substances. HFC-245fa can form

hydrogen fluoride (HF), while HCFO-1224yd(Z) can form both HF and hydrogen chloride (HCl).[28]

- Exposure Limits: The American Industrial Hygiene Association (AIHA) has set a Workplace Environmental Exposure Level (WEEL) for HFC-245fa of 300 ppm (8-hour TWA).[29] An Acceptable Exposure Limit (AEL) for HCFO-1224yd(Z) has been established at 1,000 ppm. [10][14]

Conclusion and Recommendations

HCFO-1224yd(Z) presents a scientifically robust and environmentally superior alternative to HFC-245fa. Its ultra-low GWP (<1) and short atmospheric life directly address the critical environmental shortcomings of HFC-245fa.[9][16][19] The close alignment of its thermodynamic properties, particularly boiling point and vapor pressure curves, makes it a strong candidate for drop-in replacement, minimizing capital expenditure on new equipment. [10]

While performance data indicates a potential for slightly lower power output in some ORC applications, this is often offset by an increase in overall cycle efficiency.[22][23] In high-temperature heat pumps, performance is generally equivalent or even improved.[13][18] Material compatibility is broadly favorable, with the notable exception of acrylic resins.[25]

It is strongly recommended that any planned transition from HFC-245fa to HCFO-1224yd(Z) be preceded by system-specific testing following the protocols outlined in this guide. Validating both thermodynamic performance and material compatibility is essential to ensure reliable, safe, and efficient long-term operation.

References

- Starget. (2025, January 3).
- U.S. Environmental Protection Agency (EPA). (2024, November 4). Revision to the Regulatory Definition of Volatile Organic Compounds – Exclusion of (Z).
- Federal Register. (2024, November 12). Air Quality: Revision to the Regulatory Definition of Volatile Organic Compounds-Exclusion of (Z)-1-chloro-2,3,3,3-tetrafluoropropene (HCFO-1224yd(Z)).
- W-refrigerant. (2019, June 30). HCFO-1224yd (Z).
- Central Glass Co., Ltd. HFC-245fa | Products.
- LECRON SHARE. (2024, January 25). HFC 245fa, Refrigerant Supplier.

- Central Glass Co., Ltd. (2014, December 19).
- ICold Intern
- ECETOC. JACC Report No. 44 1, 1, 1, 3, 3-Pentafluoropropane (HFC-245fa) (CAS No. 460-73-1).
- Kaida, T., Fukushima, M., & Iizuka, K. Application of R1224yd(Z)
- ResearchGate. (2026, January 18). HCFO-1224yd(Z)
- IDEAS/RePEc. HCFO-1224yd(Z)
- ResearchGate. (2026, January 18). Experimental Drop-In Replacement of HFC-245fa by HCFO-1224yd(Z), a Low-GWP Working Fluid Candidate for Low-Temperature Organic Rankine Cycles | Request PDF.
- AGC Chemicals. AMOLEA™ 1224yd.
- Climalife. (2020, January 1). NovaSpray HFC 245fa.
- Cooling Post. (2017, October 23). New HCFO refrigerant is ASHRAE listed.
- A-Gas.
- Climalife. R-245fa.
- European FluoroCarbons Technical Committee (EFCTC). (2020, January 15).
- A-Gas.
- Honeywell. (2007, December). HFC-245fa Product Stewardship Summary.
- Studylib. Properties of HFC-245fa.
- Purdue e-Pubs.
- Kaida, T., et al. (2019, September 9).
- The Spray Foam Supplier. HFO VS HFC 245 FA.
- AGC Chemicals.
- AGC Chemicals.
- Eyerer, S., et al. Experimental Comparison of HCFO and HFO R1224yd(Z), R1233zd(E), R1336mzz(Z)
- Miyara A., Alam J., Kariya K. Measurements of transport properties of low GWP refrigerant HCFO-1224yd(Z).
- Taylor & Francis Online. R245fa – Knowledge and References.
- AGC Chemicals Europe. (2024, September 16). AMOLEA™ YD Refrigerants.
- Eyerer, S., et al. (2020). Experimental Comparison of HCFO and HFO R1224yd(Z), R1233zd(E), R1336mzz(Z)
- ElectraTherm. (2019, March 12).
- Cosutin Industrial CO., Limited.

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Sources

- [1. targetgas.com](https://targetgas.com) [targetgas.com]
- [2. HFC-245fa | Products | Central Glass Co., Ltd.](https://cgc-jp.com) [cgc-jp.com]
- [3. HFC 245fa, Refrigerant Supplier - LECRON SHARE](https://lecronchem.com) [lecronchem.com]
- [4. hkw1615e5-pic43.websiteonline.cn](https://hkw1615e5-pic43.websiteonline.cn) [hkw1615e5-pic43.websiteonline.cn]
- [5. agas.com](https://agas.com) [agas.com]
- [6. climalife.com](https://climalife.com) [climalife.com]
- [7. agas.com](https://agas.com) [agas.com]
- [8. ecetoc.org](https://ecetoc.org) [ecetoc.org]
- [9. HCFO-1224yd \(Z\) - W-refrigerant](https://w-refrigerant.com) [w-refrigerant.com]
- [10. agc-chemicals.com](https://agc-chemicals.com) [agc-chemicals.com]
- [11. coolingpost.com](https://coolingpost.com) [coolingpost.com]
- [12. taylorandfrancis.com](https://taylorandfrancis.com) [taylorandfrancis.com]
- [13. docs.lib.purdue.edu](https://docs.lib.purdue.edu) [docs.lib.purdue.edu]
- [14. Fluorinated gas AMOLEA™ 1224yd | Products and Service Information | AGC Chemicals Company](https://agc-chemicals.com) [agc-chemicals.com]
- [15. AMOLEA™ YD Refrigerants – AGC Chemicals Europe](https://agcce.com) [agcce.com]
- [16. epa.gov](https://epa.gov) [epa.gov]
- [17. Federal Register :: Air Quality: Revision to the Regulatory Definition of Volatile Organic Compounds-Exclusion of \(Z\)-1-chloro-2,3,3,3-tetrafluoropropene \(HCFO-1224yd\(Z\)\)](https://federalregister.gov) [federalregister.gov]
- [18. ost.ch](https://ost.ch) [ost.ch]
- [19. fluorocarbons.org](https://fluorocarbons.org) [fluorocarbons.org]
- [20. studylib.net](https://studylib.net) [studylib.net]

- [21. climalife.com \[climalife.com\]](https://climalife.com)
- [22. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [23. HCFO-1224yd\(Z\) as HFC-245fa drop-in alternative in low temperature ORC systems: Experimental analysis in a waste heat recovery real facility \[ideas.repec.org\]](https://ideas.repec.org)
- [24. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [25. agc-chemicals.com \[agc-chemicals.com\]](https://agc-chemicals.com)
- [26. electratherm.com \[electratherm.com\]](https://electratherm.com)
- [27. hkw1615e5-pic43.websiteonline.cn \[hkw1615e5-pic43.websiteonline.cn\]](https://hkw1615e5-pic43.websiteonline.cn)
- [28. cgc-jp.com \[cgc-jp.com\]](https://cgc-jp.com)
- [29. docs.lib.purdue.edu \[docs.lib.purdue.edu\]](https://docs.lib.purdue.edu)
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